

Cedar Oil as a Potent Biopesticide: A Comparative Analysis of its Efficacy

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Compound of Interest

Compound Name: Cedar oil

Cat. No.: B1164890

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Cedar oil, an essential oil extracted from various species of cedar, juniper, and cypress trees, has long been utilized as a natural pest control agent.[1] Its efficacy against a broad spectrum of arthropod pests, coupled with its low mammalian toxicity and biodegradability, has positioned it as a viable alternative to synthetic pesticides.[2] This guide provides a comprehensive comparison of **cedar oil**'s performance with other pest control alternatives, supported by experimental data from peer-reviewed studies, to inform researchers, scientists, and drug development professionals.

Quantitative Efficacy Data

The insecticidal and repellent properties of **cedar oil** have been quantified in several studies. The following tables summarize the key efficacy data against various pests, comparing it with a standard synthetic repellent, DEET, and a synthetic pesticide, Mavrik Perimeter.

Table 1: Repellency of CO₂-Derived Cedarwood Oil (CWO) vs. DEET against Hard Tick Nymphs (60-minute exposure)[3]

Tick Species	Treatment	RC50 ($\mu\text{g}/\text{cm}^2$) (95% CI)	RC90 ($\mu\text{g}/\text{cm}^2$) (95% CI)
Ixodes scapularis (Black-legged tick)	CWO	19.8 (16.9–22.5)	37.0 (32.4–44.2)
	DEET	19.1 (16.2–21.9)	36.3 (31.5–44.2)
Rhipicephalus sanguineus (Brown dog tick)	CWO	30.8 (26.6–35.1)	65.4 (55.9–81.0)
	DEET	20.3 (17.3–23.2)	40.5 (34.8–49.9)
Dermacentor variabilis (American dog tick)	CWO	83.8 (70.6–101.4)	162.7 (132.0–218.4)
	DEET	21.3 (17.8–24.8)	43.1 (36.7–54.7)
Amblyomma americanum (Lone star tick)	CWO	89.6 (75.8–107.1)	171.6 (140.2–229.4)
	DEET	21.0 (17.8–24.1)	41.5 (35.9–50.7)

RC50/RC90: Repellent concentration that repels 50% or 90% of the tested population.

Table 2: Toxicity of CO₂-Derived Cedarwood Oil (CWO) against Hard Tick Nymphs[3]

Tick Species	Exposure Time	LC50 (µg/cm ²) (95% CI)	LC90 (µg/cm ²) (95% CI)
Dermacentor variabilis	24h	1.25 (1.0–1.4)	2.39 (2.0–3.0)
48h	0.78 (0.6–0.9)	1.48 (1.2–2.0)	
Ixodes scapularis	24h	3.45 (2.9–4.1)	7.59 (6.1–10.4)
48h	0.79 (0.6–0.9)	1.54 (1.3–2.0)	
Rhipicephalus sanguineus	24h	1.42 (1.2–1.6)	4.14 (3.3–5.8)
48h	0.52 (0.4–0.6)	1.22 (1.0–1.5)	
Amblyomma americanum	48h	4.14 (3.5–4.8)	8.06 (6.7–10.2)

LC50/LC90: Lethal concentration that kills 50% or 90% of the tested population.

Table 3: Field Efficacy of a Commercial **Cedar Oil** Product (Cedar Safe) vs. a Synthetic Pesticide (Mavrik Perimeter) against Ticks[4]

Tick Species	Stage	Cedar Safe (% Mortality)	Mavrik Perimeter (% Mortality)
Ixodes scapularis	Nymph	31	60
Adult	38	97	
Amblyomma americanum	Nymph	14	42
Adult	38	74	

Table 4: Larvicidal Activity of Himalayan Cedar (Cedrus deodara) Essential Oil and its Fractions against the Diamondback Moth (Plutella xylostella)[5]

Treatment	LC50 (µg/ml)
Crude Oil	425
Pentane Fraction	287
Himachalenes Enriched Fraction	362
Atlantones Enriched Fraction	365
Acetonitrile Fraction	815

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Repellency Bioassay (Vertical Climb Method)[3]

- **Preparation of Treated Surfaces:** Filter paper strips (Whatman No. 4) were treated with different concentrations of cedarwood oil or DEET dissolved in acetone. Control strips were treated with acetone alone. The solvent was allowed to evaporate completely.
- **Experimental Setup:** The treated filter paper was attached to a vertical glass rod.
- **Tick Introduction:** Unfed tick nymphs were released at the bottom of the rod.
- **Data Collection:** The number of ticks that crossed the treated paper, were repelled, or showed no movement was recorded at 10, 30, and 60-minute intervals.
- **Analysis:** The repellent concentrations (RC50 and RC90) were calculated using probit analysis.

Toxicity Bioassay (Treated Vial Method)[3]

- **Preparation of Treated Vials:** Glass vials were coated internally with various concentrations of cedarwood oil dissolved in acetone. Control vials were treated with acetone only. The vials were rolled until the acetone evaporated, leaving a uniform layer of the oil.
- **Tick Introduction:** Unfed tick nymphs were placed inside the treated vials.

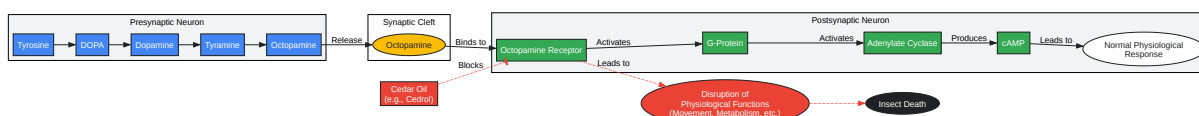
- Observation: Mortality was assessed at 24 and 48 hours. Ticks were considered dead if they did not respond to gentle prodding.
- Analysis: The lethal concentrations (LC50 and LC90) were determined using probit analysis.

Larvicidal Activity Bioassay (Leaf Dip Method)[5]

- Preparation of Test Solutions: The essential oil and its fractions were dissolved in acetone to create a series of concentrations.
- Leaf Treatment: Cabbage leaf discs were dipped in the test solutions for a specific duration and then air-dried. Control leaves were dipped in acetone.
- Larvae Introduction: Second instar larvae of the diamondback moth were placed on the treated leaf discs in petri dishes.
- Mortality Assessment: The number of dead larvae was recorded after 24 hours.
- Analysis: The lethal concentrations (LC50) were calculated.

Mechanism of Action: Disruption of Octopamine Signaling

The insecticidal action of **cedar oil** is multifaceted, involving desiccation, suffocation, and dissolution of the exoskeleton.[6][7] However, a key neurological mechanism is the disruption of the octopaminergic system.[1][8] Octopamine is a critical neurotransmitter in insects that regulates heart rate, movement, metabolism, and behavior.[8] The active components of **cedar oil**, such as cedrol, can block octopamine receptors, leading to a cascade of physiological disruptions and ultimately, death.[8]

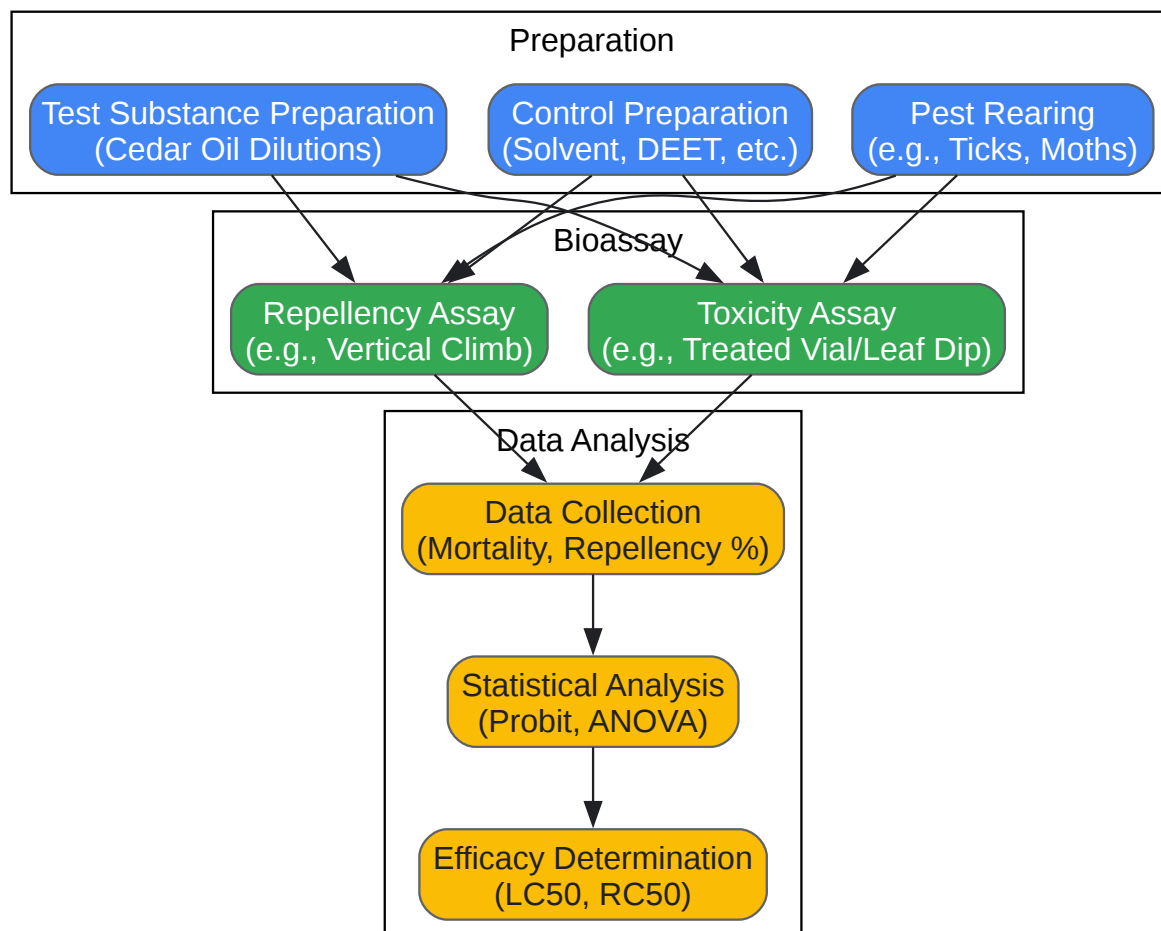


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Caption: Proposed mechanism of **cedar oil**'s insecticidal action via blockage of octopamine receptors.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for evaluating the efficacy of a pest control agent like **cedar oil**.



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